

Thermal Decomposition of Bis(2,4-dinitrophenyl) Oxalate: A Technical Overview

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Compound of Interest

Compound Name: *Bis(2,4-dinitrophenyl) oxalate*

Cat. No.: *B091566*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(2,4-dinitrophenyl) oxalate (DNPO) is a key reagent in chemiluminescence-based analytical techniques, valued for its high quantum yield in light-emitting reactions. Beyond its well-documented role in "glow-stick" chemistry, understanding its thermal stability and decomposition pathways is critical for ensuring its safe handling, storage, and application in various scientific and industrial settings, including potential considerations in drug development where thermal stress may be a factor. This technical guide provides a comprehensive overview of the available knowledge on the thermal decomposition of DNPO, including its physical properties, potential decomposition mechanisms, and relevant analytical techniques.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Bis(2,4-dinitrophenyl) oxalate** is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₆ N ₄ O ₁₂	[1]
Molar Mass	422.22 g/mol	[2]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	189-190 °C (literature)	[2]
Solubility	Soluble in Benzene, Toluene	[3]
Stability	Stable under recommended storage conditions. Incompatible with strong oxidizing agents and strong bases.	[3]

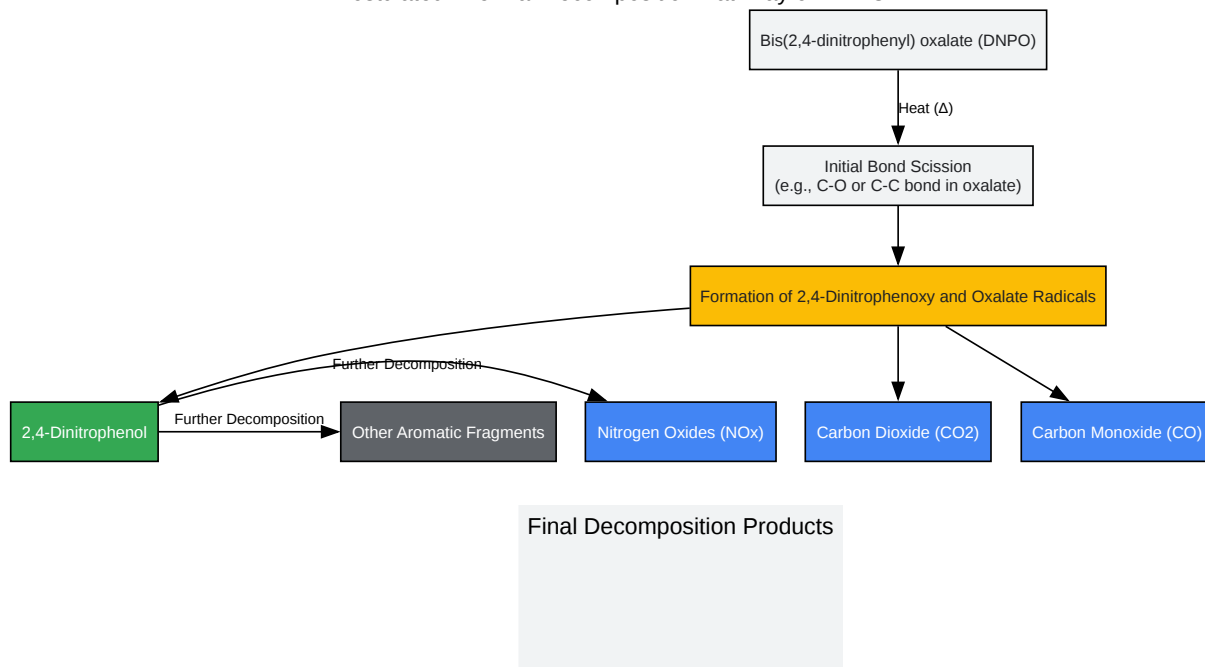
Thermal Decomposition Profile

Detailed experimental data on the specific thermal decomposition of pure **bis(2,4-dinitrophenyl) oxalate** under inert atmosphere is not extensively available in peer-reviewed literature. However, based on its chemical structure as an energetic material containing nitroaromatic groups and an oxalate ester linkage, a multi-stage decomposition process can be anticipated. Safety Data Sheets (SDS) indicate that DNPO is a flammable solid and that its decomposition can produce hazardous gases.[4][5]

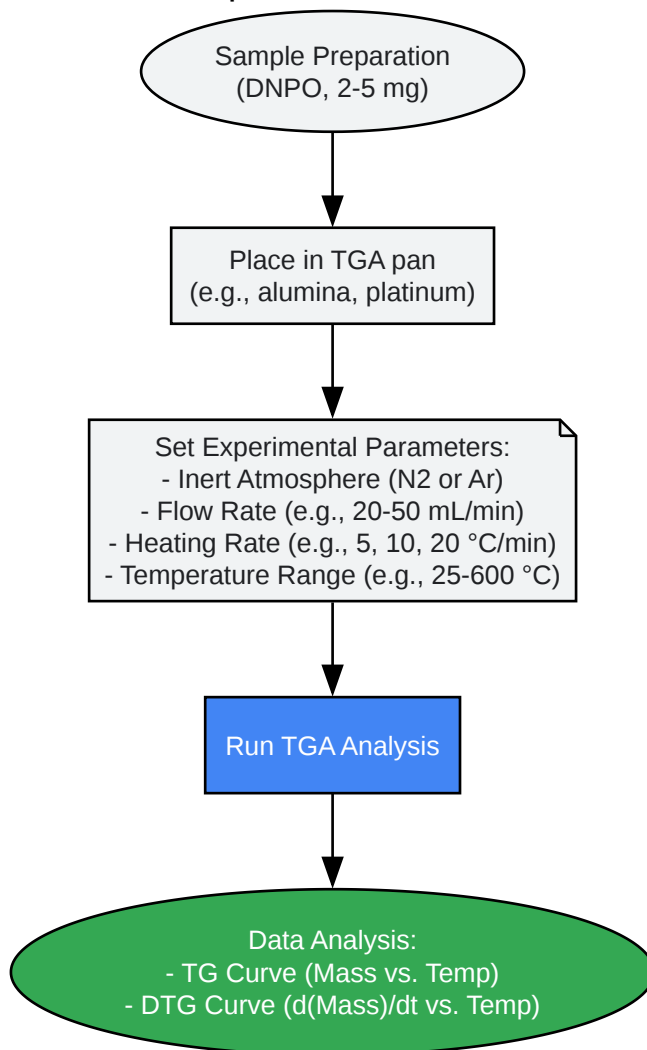
Postulated Decomposition Pathway

The thermal decomposition of DNPO is likely initiated by the cleavage of the weakest bonds within the molecule. The presence of multiple nitro groups on the phenyl rings significantly influences the molecule's electronic structure and thermal stability. While a definitive pathway has not been experimentally elucidated, a plausible decomposition sequence can be proposed for further investigation.

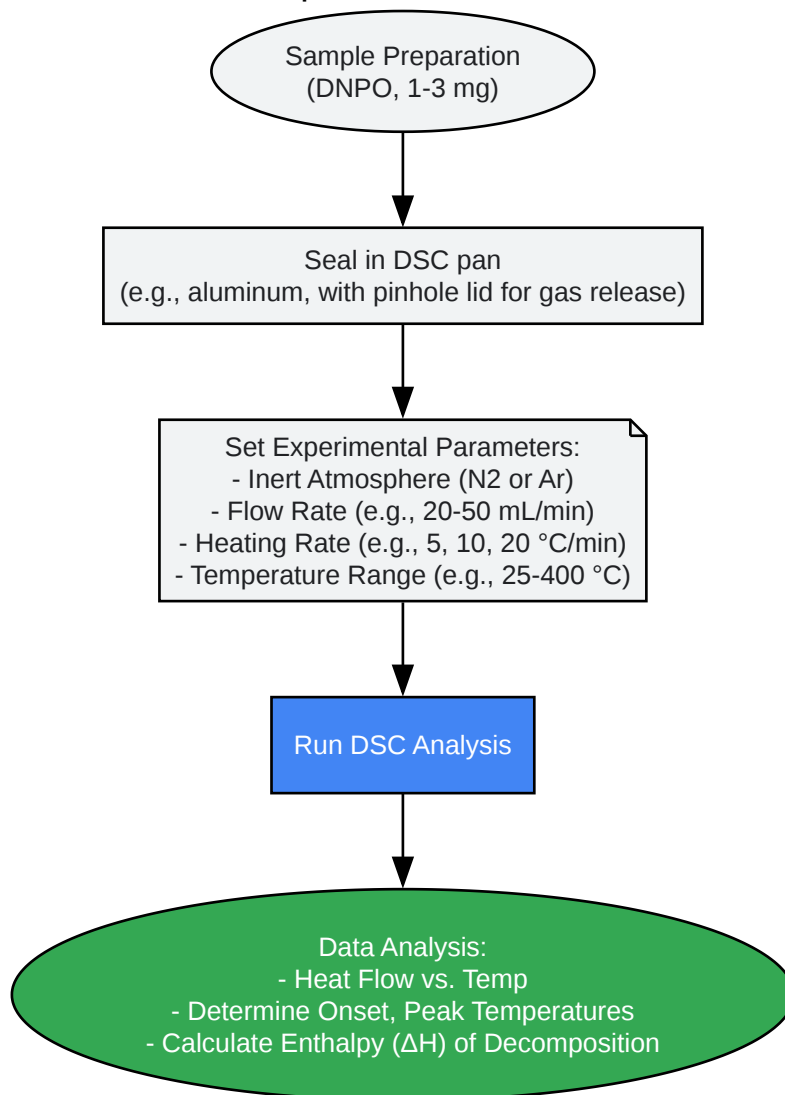
Postulated Thermal Decomposition Pathway of DNPO



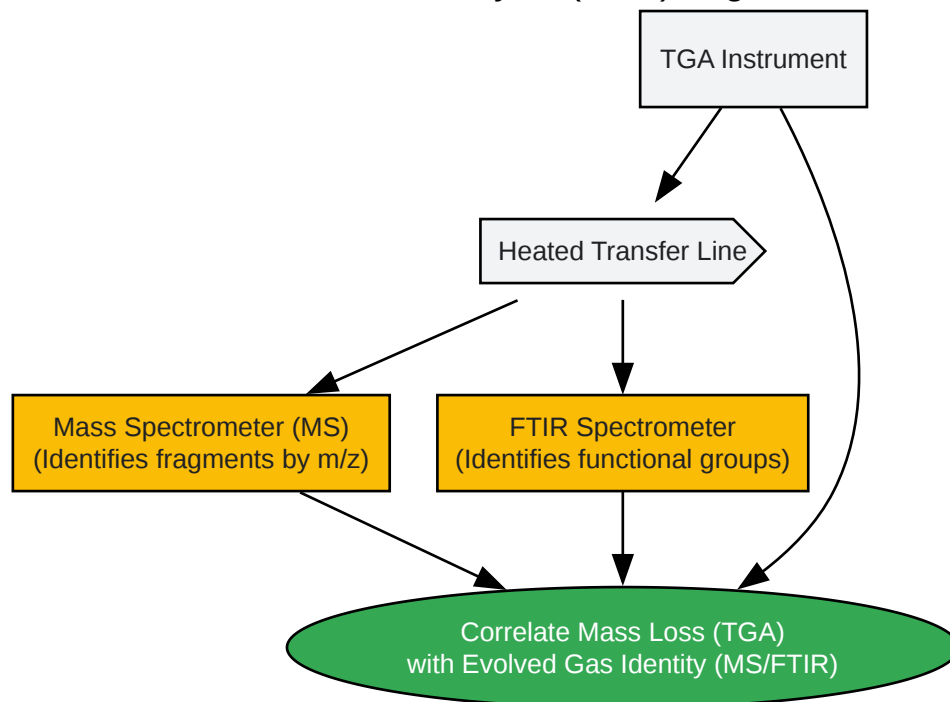
TGA Experimental Workflow



DSC Experimental Workflow



Evolved Gas Analysis (EGA) Logic



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